

Application Notes and Protocols for Diethyleneglycol Diformate Synthesis Using Composite Catalysts

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Compound of Interest

Compound Name: Diethyleneglycol diformate

Cat. No.: B057414

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Introduction

Diethyleneglycol diformate (DEGDF) is a versatile chemical intermediate with applications in various industrial processes. Traditional synthesis methods often rely on the direct esterification of diethylene glycol with formic acid using strong acid catalysts, which can lead to corrosion, unwanted byproducts, and environmental concerns.^[1] The use of composite catalysts in a transesterification process offers a greener and more efficient alternative, providing high yields under milder reaction conditions with improved catalyst separation and reusability.^{[1][2]}

This document provides detailed application notes and protocols for the synthesis of DEGDF using a composite catalyst system, specifically focusing on the transesterification of diethylene glycol with sec-butyl formate.

Catalytic Process Overview

The synthesis of DEGDF using a composite catalyst proceeds via a transesterification reaction. In this process, diethylene glycol reacts with sec-butyl formate in the presence of a composite catalyst to produce **diethyleneglycol diformate** and sec-butanol as a byproduct. The equilibrium is driven towards the product side by continuously removing the sec-butanol/sec-butyl formate azeotrope via distillation.

Logical Relationship of the Catalytic Process

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References

- 1. nbino.com [nbino.com]
- 2. CN106349062A - Method for synthesizing diethyleneglycol diformate by composite catalyst - Google Patents [patents.google.com]
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